Application Note: Broth Microdilution Assay for Antifungal Susceptibility Testing of Rondonin

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Compound of Interest

Compound Name:	*Rondonin*
Cat. No.:	*B1575961*

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Introduction

Rondonin is a cationic antimicrobial peptide originally isolated from the plasma of the spider Acanthoscurria rondoniae. It is a non-hemolytic and non-cytotoxic peptide with the primary sequence IIIQYEGHKH and a molecular mass of 1236 Da.[1][2] **Rondonin** has demonstrated significant antifungal activity against various yeast pathogens.[1][2] Notably, its mechanism of action does not involve the disruption of the fungal cell membrane. Instead, it is proposed that **Rondonin** translocates across the cell membrane and binds to nucleic acids (DNA and/or RNA), thereby inhibiting essential cellular processes and leading to fungal cell death.[1][2] The antifungal activity of **Rondonin** is also observed to be pH-dependent, with optimal activity at acidic pH (4-5).[1][2]

The broth microdilution assay is the gold-standard method for determining the in vitro susceptibility of fungi to antimicrobial agents. This application note provides a detailed protocol for performing a broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC) of **Rondonin** against pathogenic yeasts, adhering to the guidelines of the Clinical and Laboratory Standards Institute (CLSI) M27 document.[3][4][5]

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Principle of the Method

The broth microdilution method involves challenging a standardized inoculum of a fungal isolate with serial twofold dilutions of **Rondonin** in a liquid broth medium within a 96-well microtiter plate. Following a specified incubation period, the plate is examined for visible growth. The MIC is defined as the lowest concentration of **Rondonin** that causes a significant reduction in fungal growth compared to a growth control well.

Materials and Reagents

- **Rondonin** (synthetic or purified)
- Fungal isolates (e.g., Candida albicans, Cryptococcus neoformans)
- RPMI-1640 medium with L-glutamine, without sodium bicarbonate, buffered to pH 7.0 with 0.165 M morpholinepropanesulfonic acid (MOPS)
- Sterile distilled water or other appropriate solvent for **Rondonin**
- Sterile 0.85% saline
- Sabouraud Dextrose Agar (SDA) plates
- Sterile, 96-well, U-bottom microtiter plates
- Spectrophotometer
- Hemocytometer or other cell counting device
- Incubator (35°C)
- Micropipettes and sterile tips
- Multichannel pipette (optional)
- Positive control antifungal agent (e.g., Amphotericin B, Fluconazole)
- Sterile reservoirs

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Experimental Protocols

Preparation of **Rondonin** Stock Solution

- Accurately weigh a sufficient amount of **Rondonin** powder.
- Reconstitute the peptide in a suitable sterile solvent (e.g., sterile distilled water, 0.01% acetic acid) to create a high-concentration stock solution (e.g., 1280 µg/mL). The choice of solvent should be based on the solubility of the peptide and should not affect fungal growth at the highest concentration used.
- Vortex thoroughly to ensure complete dissolution.
- Store the stock solution at -20°C or as recommended by the manufacturer.

Inoculum Preparation

- Subculture the yeast isolate on an SDA plate and incubate at 35°C for 24-48 hours to ensure purity and viability.
- Select several well-isolated colonies (3-5) and suspend them in 5 mL of sterile saline.
- Vortex the suspension for 15 seconds to ensure a homogenous mixture.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1-5 x 10^6 CFU/mL) using a spectrophotometer at 530 nm.
- Dilute the adjusted suspension in RPMI-1640 medium to achieve a final inoculum concentration of approximately 0.5-2.5 x 10^3 CFU/mL in the microtiter plate wells. This is typically achieved by a 1:1000 dilution of the 0.5 McFarland suspension.

Broth Microdilution Assay Procedure

- Dispense 100 µL of RPMI-1640 broth into wells 2 through 12 of a 96-well microtiter plate.
- Prepare a working solution of **Rondonin** at twice the highest desired final concentration in RPMI-1640. Add 200 µL of this working solution to well 1.

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- Perform serial twofold dilutions by transferring 100 µL from well 1 to well 2, mixing the contents of well 2, and then transferring 100 µL from well 2 to well 3, and so on, up to well 10. Discard 100 µL from well 10.
- Well 11 will serve as the growth control (no **Rondonin**). Well 12 will serve as the sterility control (no inoculum).
- Add 100 µL of the standardized fungal inoculum to each well from 1 to 11. The final volume in these wells will be 200 µL.
- Add 100 µL of sterile RPMI-1640 to well 12 (sterility control).
- Seal the plate or use a lid to prevent evaporation and incubate at 35°C for 24-48 hours. For Cryptococcus spp., incubation may be extended to 72 hours.[6]

Determination of Minimum Inhibitory Concentration (MIC)

- After incubation, visually inspect the microtiter plate. A viewing mirror can aid in assessing growth.
- The MIC is the lowest concentration of **Rondonin** at which there is a significant inhibition of fungal growth (e.g., ≥50% or ≥90% reduction) compared to the growth control well (well 11).
- The sterility control (well 12) should show no growth. The growth control (well 11) should show turbid growth.
- Optionally, a spectrophotometer can be used to read the optical density at a specific wavelength (e.g., 530 nm) to quantify growth inhibition.

Data Presentation

The results of the broth microdilution assay should be recorded systematically. The following table provides an example of how to present the MIC data for **Rondonin** and a control antifungal against various fungal isolates.

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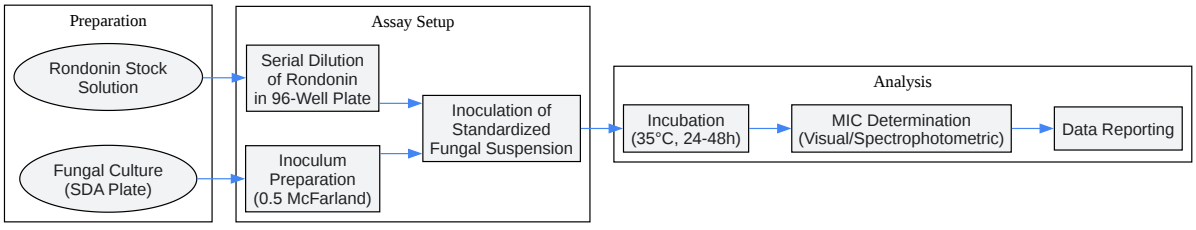
Fungal Isolate	Rondonin MIC (µg/mL)	Amphotericin B MIC (µg/mL)
Candida albicans ATCC 90028	16	0.5
Candida glabrata ATCC 90030	32	1
Candida parapsilosis ATCC 22019	16	0.25
Cryptococcus neoformans ATCC 90112	8	0.5
Clinical Isolate 1 (C. albicans)	32	1
Clinical Isolate 2 (C. auris)	>64	2

Visualizations



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Caption: Workflow for the Broth Microdilution Assay of **Rondonin**.

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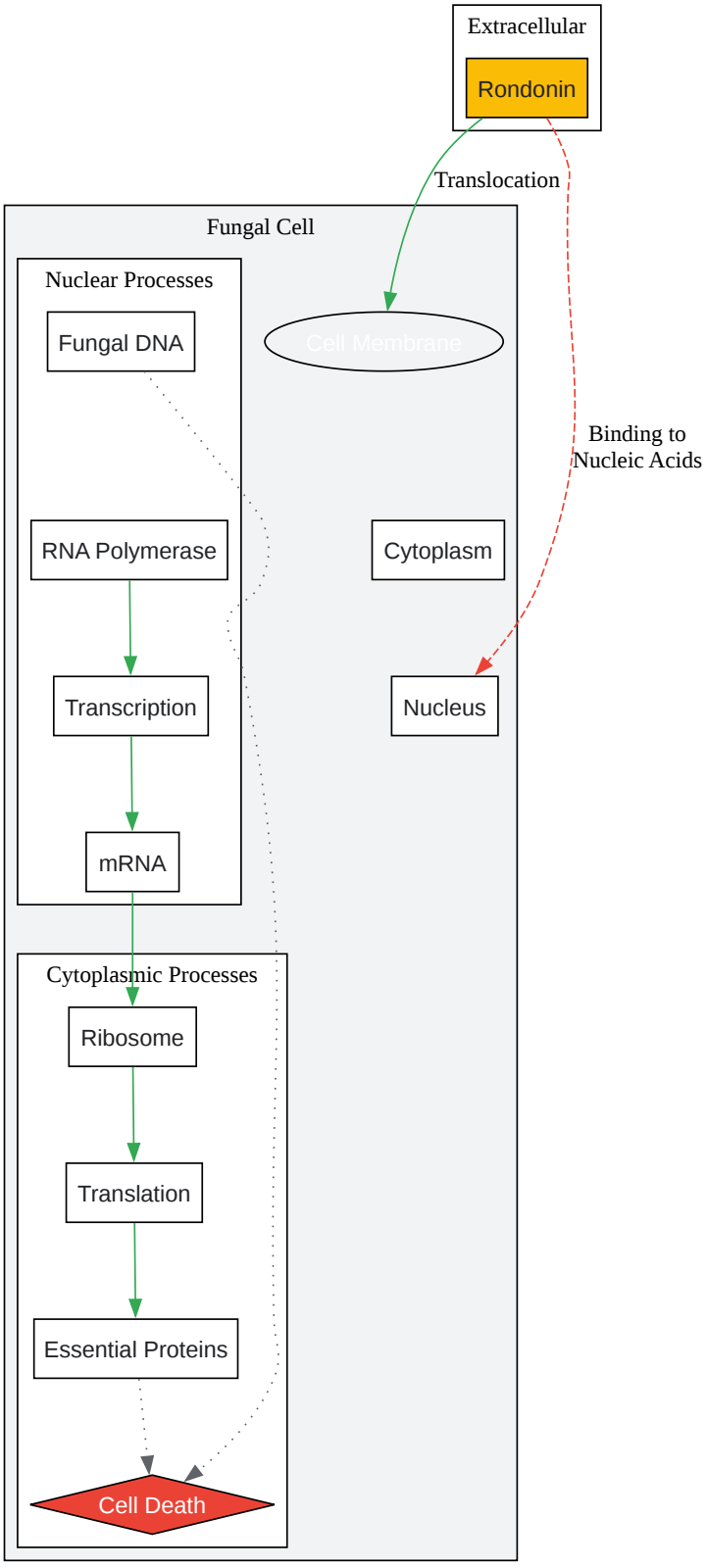

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- To cite this document: BenchChem. [Application Note: Broth Microdilution Assay for Antifungal Susceptibility Testing of Rondonin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1575961/docs#application-note-broth-microdilution-assay-for-antifungal-susceptibility-testing-of-rondonin]

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